Step-by-step synthesis of 4-Chloro-3-iodo-6-methoxyquinoline

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Compound of Interest

Compound Name:	*4-Chloro-3-iodo-6-methoxyquinoline*
CAS No.:	*1190972-42-9*
Cat. No.:	*B1427740*

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An Application Note for the Synthesis of **4-Chloro-3-iodo-6-methoxyquinoline**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Substituted Quinolines

The quinoline scaffold is a privileged heterocyclic motif in medicinal chemistry and materials science, renowned for its presence in a wide array of biologically active compounds.[1] Specifically, quinolines halogenated at the 4-position and further functionalized on the carbocyclic ring are crucial intermediates in the synthesis of targeted therapeutics, including kinase inhibitors for oncology. The title compound, **4-Chloro-3-iodo-6-methoxyquinoline**, represents a versatile building block where the chloro and iodo substituents offer orthogonal reactivity for subsequent cross-coupling reactions, enabling the construction of complex molecular architectures. The 6-methoxy group, in turn, modulates the electronic properties and can influence the pharmacokinetic profile of derivative compounds.

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This document provides a comprehensive, step-by-step guide for the synthesis of **4-Chloro-3-iodo-6-methoxyquinoline**, designed for researchers in organic synthesis and drug development. The narrative emphasizes not only the procedural details but also the underlying chemical principles and rationale for key experimental choices, ensuring a reproducible and scalable process.

Overall Synthetic Strategy

The synthesis of **4-Chloro-3-iodo-6-methoxyquinoline** is most effectively approached through a three-stage process. This strategy begins with the construction of a key intermediate, 4-hydroxy-6-methoxyquinoline, followed by chlorination at the 4-position, and concludes with a regioselective iodination at the 3-position. This pathway is advantageous due to the commercial availability of the starting materials and the generally high-yielding nature of each transformation.

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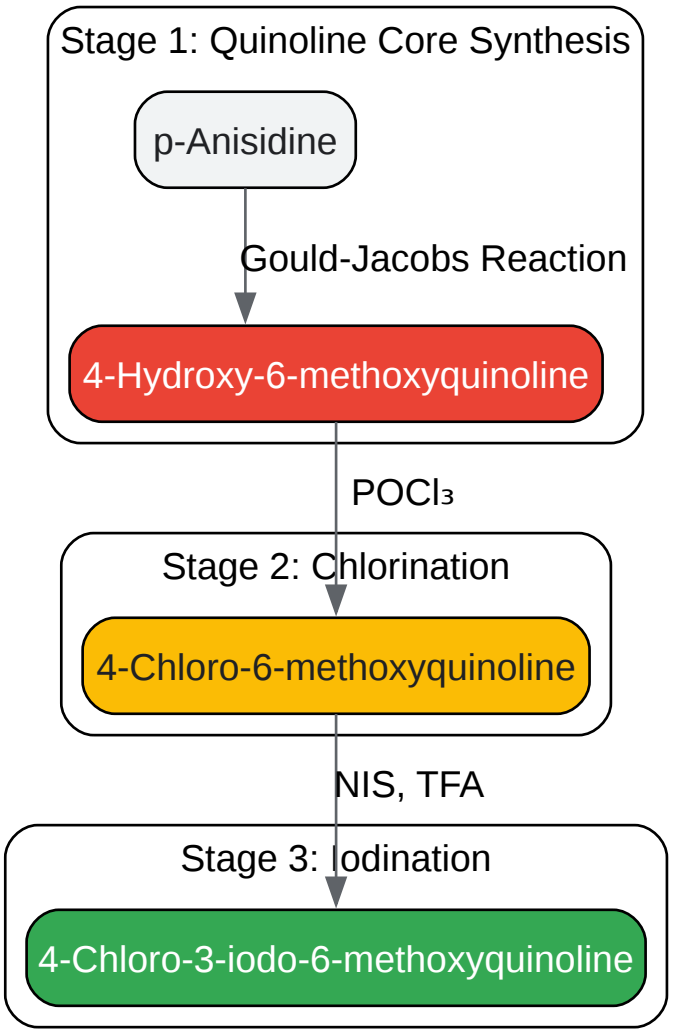

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Caption: A three-stage synthetic workflow for **4-Chloro-3-iodo-6-methoxyquinoline**.

Materials and Reagents

A comprehensive list of necessary reagents for the entire synthetic sequence is provided below. All reagents should be of ACS grade or higher and used as received unless otherwise specified.

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Reagent	Chemical Formula	Molar Mass (g/mol)	Supplier	Notes
p-Anisidine	C_7H_9NO	123.15	Sigma-Aldrich	
Diethyl (ethoxymethylene)malonate	$C_{10}H_{16}O_5$	216.23	Sigma-Aldrich	
Dowtherm A	$C_{12}H_{10}O$ / $C_{12}H_{10}$	~166 (mixture)	Sigma-Aldrich	High-boiling solvent
Sodium Hydroxide	NaOH	40.00	Fisher Scientific	For hydrolysis
Hydrochloric Acid	HCl	36.46	Fisher Scientific	For neutralization
Phosphorus Oxychloride	$POCl_3$	153.33	Sigma-Aldrich	Corrosive, moisture-sensitive[2]
N-Iodosuccinimide (NIS)	$C_4H_4INO_2$	224.98	Sigma-Aldrich	Light-sensitive
Trifluoroacetic Acid (TFA)	$C_2HF_3O_2$	114.02	Sigma-Aldrich	Corrosive
Dichloromethane (DCM)	CH_2Cl_2	84.93	Fisher Scientific	Anhydrous
Ethyl Acetate	$C_4H_8O_2$	88.11	Fisher Scientific	For extraction/crystallization
Hexanes	C_6H_{14}	86.18	Fisher Scientific	For crystallization

Experimental Protocols

Stage 1: Synthesis of 4-Hydroxy-6-methoxyquinoline

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This stage employs the Gould-Jacobs reaction, a reliable method for constructing the quinoline core from an aniline and a malonic ester derivative.[1]

Step 1.1: Condensation

- In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine p-anisidine (24.6 g, 0.2 mol) and diethyl (ethoxymethylene)malonate (43.2 g, 0.2 mol).
- Heat the mixture in an oil bath at 110-120 °C for 2 hours. The reaction mixture will gradually turn into a homogenous, viscous oil.
- Increase the temperature to 140-150 °C and continue heating for an additional 1 hour to ensure the elimination of ethanol is complete.

Step 1.2: Cyclization

- Allow the reaction mixture to cool slightly (to ~100 °C) and then add it portion-wise to 200 mL of preheated Dowtherm A (240-250 °C) in a 1 L three-necked flask equipped with a mechanical stirrer and a Dean-Stark trap.
- Maintain the temperature at 240-250 °C for 30-45 minutes. Monitor the reaction progress by observing the collection of ethanol in the Dean-Stark trap.
- Once the reaction is complete, cool the mixture to below 100 °C and pour it into 500 mL of hexanes to precipitate the crude ethyl 4-hydroxy-6-methoxyquinoline-3-carboxylate.
- Filter the precipitate, wash with hexanes, and dry under vacuum.

Step 1.3: Hydrolysis and Decarboxylation

- Suspend the crude ester in a solution of sodium hydroxide (24 g, 0.6 mol) in 300 mL of water.
- Heat the mixture to reflux for 2-3 hours until a clear solution is obtained, indicating complete hydrolysis.

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- Cool the solution to room temperature and acidify to pH 5-6 with concentrated hydrochloric acid. A precipitate will form.
- Heat the suspension to 80-90 °C for 1 hour to facilitate decarboxylation.
- Cool the mixture in an ice bath, filter the solid precipitate, wash with cold water, and dry under vacuum to yield 4-hydroxy-6-methoxyquinoline as an off-white solid.[3][4]

Stage 2: Synthesis of 4-Chloro-6-methoxyquinoline

This transformation converts the hydroxyl group at the 4-position to a chlorine atom, a key activation step for subsequent reactions. Phosphorus oxychloride is a highly effective reagent for this purpose.[2]

Step 2.1: Chlorination

- In a 250 mL round-bottom flask equipped with a reflux condenser and a calcium chloride drying tube, place 4-hydroxy-6-methoxyquinoline (17.5 g, 0.1 mol).
- Carefully add phosphorus oxychloride (50 mL, 0.54 mol) to the flask in a fume hood.
- Heat the mixture to reflux (approximately 110 °C) for 3 hours. The solid will gradually dissolve.
- Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture to room temperature and slowly pour it onto 500 g of crushed ice with vigorous stirring.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is ~8.
- Extract the aqueous layer with dichloromethane (3 x 150 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

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- Purify the crude solid by recrystallization from an ethyl acetate/hexanes mixture to afford 4-chloro-6-methoxyquinoline as a light brown or yellow solid.[5][6]

Stage 3: Synthesis of **4-Chloro-3-iodo-6-methoxyquinoline**

The final stage involves the regioselective electrophilic iodination of the electron-rich quinoline ring. The 3-position is activated towards electrophilic attack. N-Iodosuccinimide in the presence of an acid catalyst is an effective reagent for this transformation.

Step 3.1: Iodination

- In a 250 mL flask protected from light, dissolve 4-chloro-6-methoxyquinoline (9.68 g, 0.05 mol) in 100 mL of anhydrous dichloromethane.
- Add N-Iodosuccinimide (NIS) (12.37 g, 0.055 mol) to the solution.
- Cool the mixture to 0 °C in an ice bath and slowly add trifluoroacetic acid (TFA) (4.2 mL, 0.055 mol).
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction by TLC. Upon completion, quench the reaction by adding 100 mL of a 10% aqueous sodium thiosulfate solution to consume any unreacted iodine.
- Separate the organic layer, and wash it with saturated sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to yield **4-Chloro-3-iodo-6-methoxyquinoline** as a solid.

Scientific Principles and Rationale

- Gould-Jacobs Reaction: This reaction sequence is a classic and robust method for quinoline synthesis. The initial step is a nucleophilic attack of the aniline nitrogen onto the electrophilic

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carbon of the ethoxymethylene group, followed by the elimination of ethanol. The subsequent thermal cyclization is an intramolecular electrophilic aromatic substitution, where the electron-rich aniline ring attacks the ester carbonyl, followed by dehydration to form the quinoline ring system.[1]

- Chlorination with $POCl_3$: The conversion of the 4-hydroxyquinoline (which exists in tautomeric equilibrium with the 4-quinolone form) to the 4-chloroquinoline is a nucleophilic substitution reaction. The hydroxyl group is a poor leaving group; however, it is converted into a better leaving group by reacting with phosphorus oxychloride. The chloride ion then displaces this activated group. Using $POCl_3$ as both reagent and solvent can drive the reaction to completion.[2]

- Electrophilic Iodination: The quinoline ring system is activated towards electrophilic substitution, particularly at the C3 position, due to the electronic influence of the methoxy group and the nitrogen atom. N-Iodosuccinimide, in the presence of a strong acid like TFA, generates a highly electrophilic iodine species (I^+), which then attacks the electron-rich 3-position of the quinoline ring.[7][8]

Characterization

The identity and purity of the final product and key intermediates should be confirmed by standard analytical techniques.

Compound	Expected ^1H NMR ($CDCl_3$, δ ppm)	Expected Mass Spec (m/z)
4-Hydroxy-6-methoxyquinoline	~11.5 (br s, 1H), 7.8-7.2 (m, 4H), 6.2 (d, 1H), 3.9 (s, 3H)	$[M+H]^+$ = 176.07
4-Chloro-6-methoxyquinoline	8.7 (d, 1H), 8.0 (d, 1H), 7.4 (dd, 1H), 7.3 (d, 1H), 7.1 (d, 1H), 4.0 (s, 3H)	$[M+H]^+$ = 194.04
4-Chloro-3-iodo-6-methoxyquinoline	8.8 (s, 1H), 8.0 (d, 1H), 7.5 (dd, 1H), 7.2 (d, 1H), 4.0 (s, 3H)	$[M+H]^+$ = 320.93

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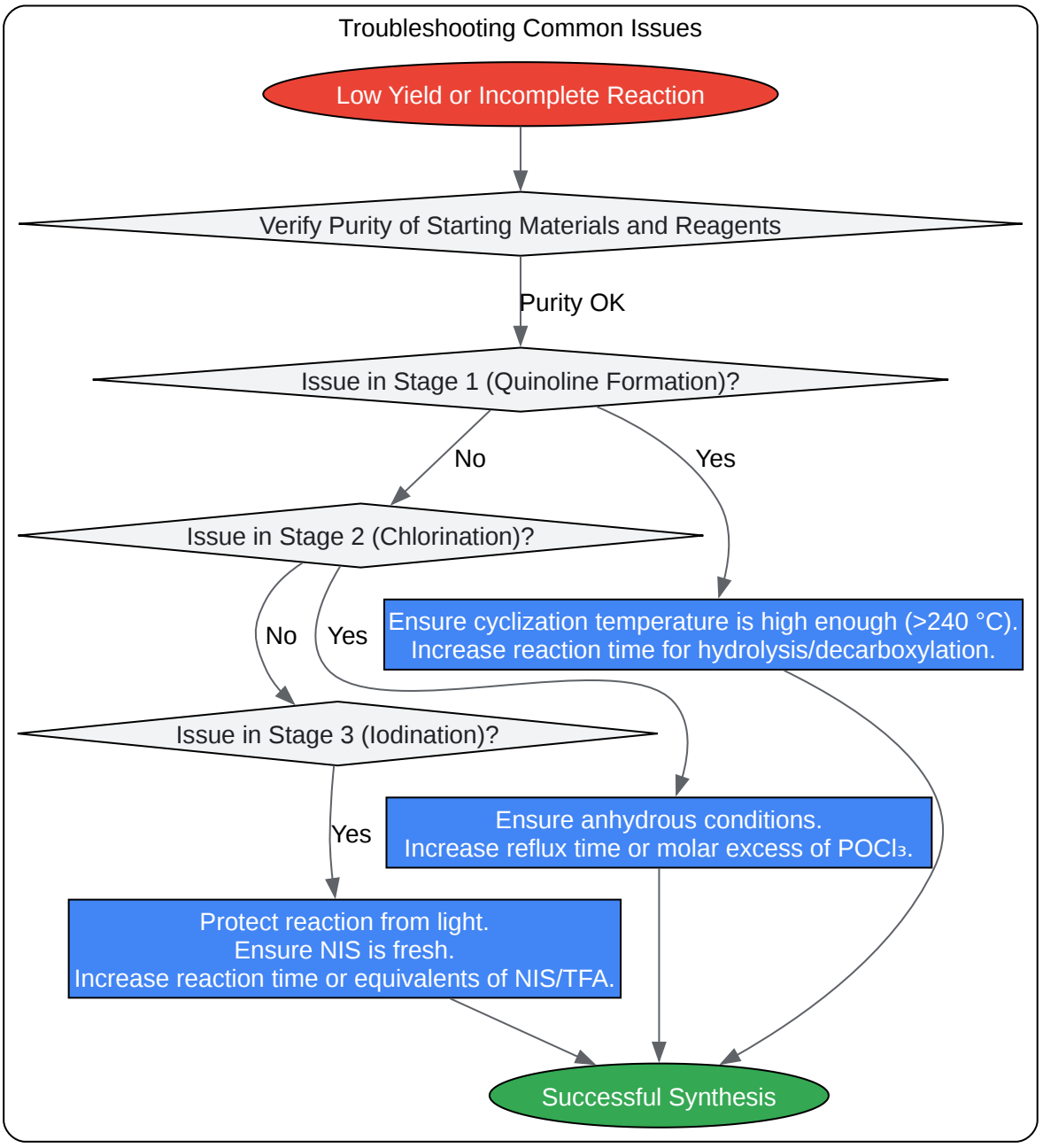
Troubleshooting and Optimization



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Caption: A logical flow for troubleshooting common issues in the synthesis.

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